

amprolium cost-effectiveness in poultry production

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Compound Focus: Amprolium

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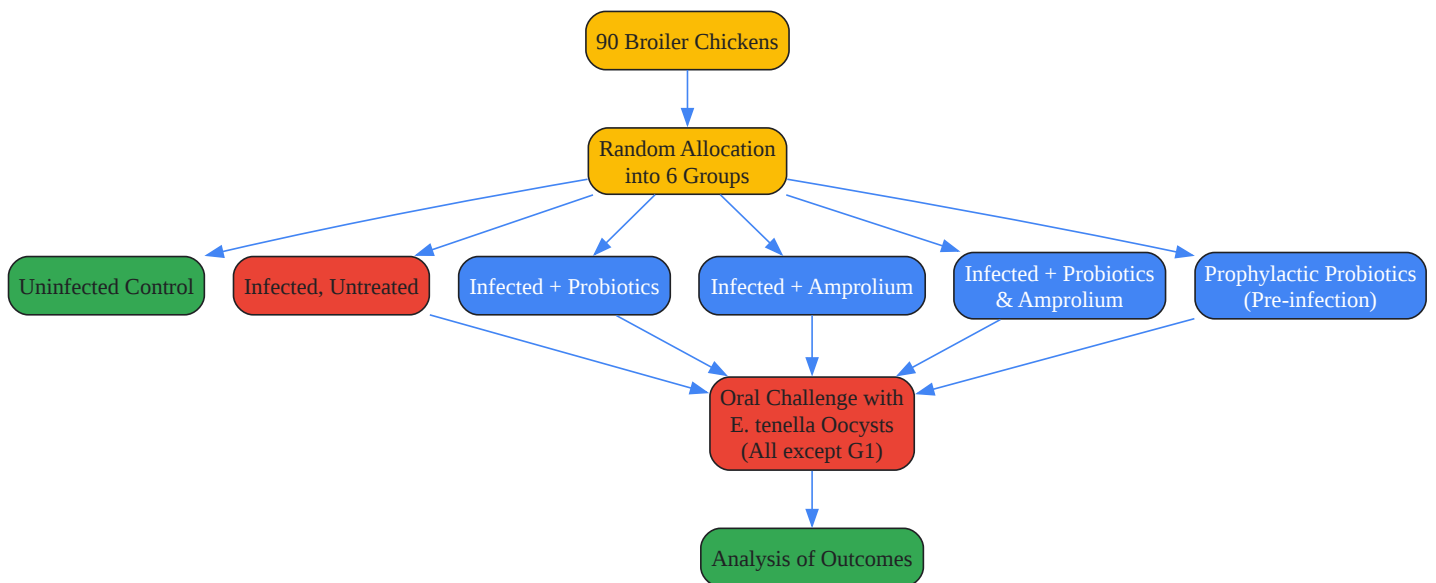
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Amprolium at a Glance

| Aspect | Details |
|--|--|
| Product Form | 10% Liquid Solution [1] [2], 20% Soluble Powder [3] |
| Approx. Cost | From \$5.95 (for a 1oz liquid) to \$20.99 (for a 10oz powder) [2] [3] |
| Mode of Action | Competitively inhibits thiamine (Vitamin B1) uptake in coccidia [4] [5] |
| Reported Efficacy (vs. <i>E. tenella</i>) | Significant improvement in body weight gain and feed intake; reduced oocyst shedding and lesion severity [4] |
| Mortality in Challenge Study | 20% (same as infected, untreated control) [4] |

Experimental Insights and Comparisons

A 2025 study provides direct experimental data comparing **amprolium** with probiotics, both alone and in combination [4]. The workflow and key findings of this study are summarized below.



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Key Findings from the Study: [4]

- **Amprolium Monotherapy:** Effectively improved weight gain and reduced oocyst shedding and intestinal lesions. However, **mortality was 20%**, which was the same as the infected, untreated control group.
- **Probiotics (Prophylactic):** Showed similar benefits to **amprolium** in improving performance parameters, indicating their potential as a preventive non-chemical alternative.
- **Combination Therapy (Amprolium + Probiotics):** Resulted in an unexpected finding: **0% mortality**, but **higher lesion scores** compared to **amprolium** alone. This suggests a complex interaction that may not be synergistic in all aspects.
- **In Vitro Sporulation Assay:** The combination of **amprolium** and probiotics was highly effective, reducing oocyst sporulation rates to **5.86%** [4].

Strategic Considerations for Professionals

When evaluating cost-effectiveness for poultry production, the following factors are crucial:

- **Established Use and Low Cost: Amprolium** is a long-standing, synthetically produced "chemical" anticoccidial [5] [6]. Its widespread availability in multiple formulations contributes to its low cost and high cost-effectiveness for many producers.
- **The Resistance Challenge:** As with all anticoccidials, resistance in *Eimeria* strains is a major concern. The study notes *E. tenella* isolates show **moderate resistance to amprolium** [4]. This can diminish its long-term efficacy and value, making rotation programs essential [5].
- **The Alternative of Vaccination:** In organic production or where drug resistance is high, vaccination is a primary strategy. Live virulent or attenuated vaccines can stimulate protective immunity, offering a non-chemotherapeutic solution [6].
- **Role of Non-Chemical Additives:** The positive results from prophylactic probiotics highlight a growing trend. Using probiotics, prebiotics, or other additives can enhance gut health and provide a complementary or alternative approach to control coccidiosis, potentially reducing reliance on drugs [4].

How to Deepen Your Analysis

To build a more complete comparison guide, you might consider:

- **Investigating Ionophores:** Compare **amprolium** with ionophores like monensin or salinomycin, which are widely used for prevention and allow for the development of immunity [5] [6].
- **Exploring Other Chemicals:** Research the efficacy and cost-profile of other synthetic chemicals like diclazuril or halofuginone [5] [6].
- **Seeking Full Economic Data:** The search results lacked comprehensive large-scale economic analyses. Searching for poultry production economic models that incorporate medication costs, feed conversion ratios, and mortality rates would provide a more robust cost-effectiveness picture.

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